

Technical Guide: Physicochemical Properties of 6-Bromo-3-methylquinoline

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Compound of Interest

Compound Name: 6-Bromo-3-methylquinoline

Cat. No.: B1341349

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the experimentally determined melting and boiling points for **6-Bromo-3-methylquinoline**. The information herein is compiled to support research and development activities where this compound is of interest.

Core Physicochemical Data

The physical properties of **6-Bromo-3-methylquinoline** are crucial for its handling, purification, and application in various chemical syntheses. The reported values for its melting and boiling points are summarized below. It is important to note the variation in reported melting points across different sources, which may be attributable to differences in experimental conditions or sample purity.

Physical Property	Value	Conditions
Melting Point	103 °C[1]	Not Specified
	122-124 °C[2]	(lit.)
Boiling Point	313.8 ± 22.0 °C[1]	at 760 mmHg

Experimental Protocols

While specific experimental details for the determination of the physical properties of **6-Bromo-3-methylquinoline** are not extensively documented in the public literature, a general methodology for such determinations is well-established in organic chemistry.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure crystalline substance, this transition occurs over a narrow temperature range. The capillary tube method is a common technique for this measurement.

Methodology:

- **Sample Preparation:** A small quantity of dry, crystalline **6-Bromo-3-methylquinoline** is finely powdered and packed into a capillary tube sealed at one end.
- **Apparatus Setup:** The capillary tube is placed in a calibrated heating apparatus, such as a Mel-Temp apparatus or an oil bath (e.g., Thiele tube), equipped with a precise thermometer or a digital temperature sensor[3].
- **Heating and Observation:** The sample is heated at a controlled, slow rate (typically 1-2 °C per minute)[3].
- **Data Recording:** The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes liquid are recorded as the melting point range[3].

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. This property is significantly dependent on pressure.

Methodology:

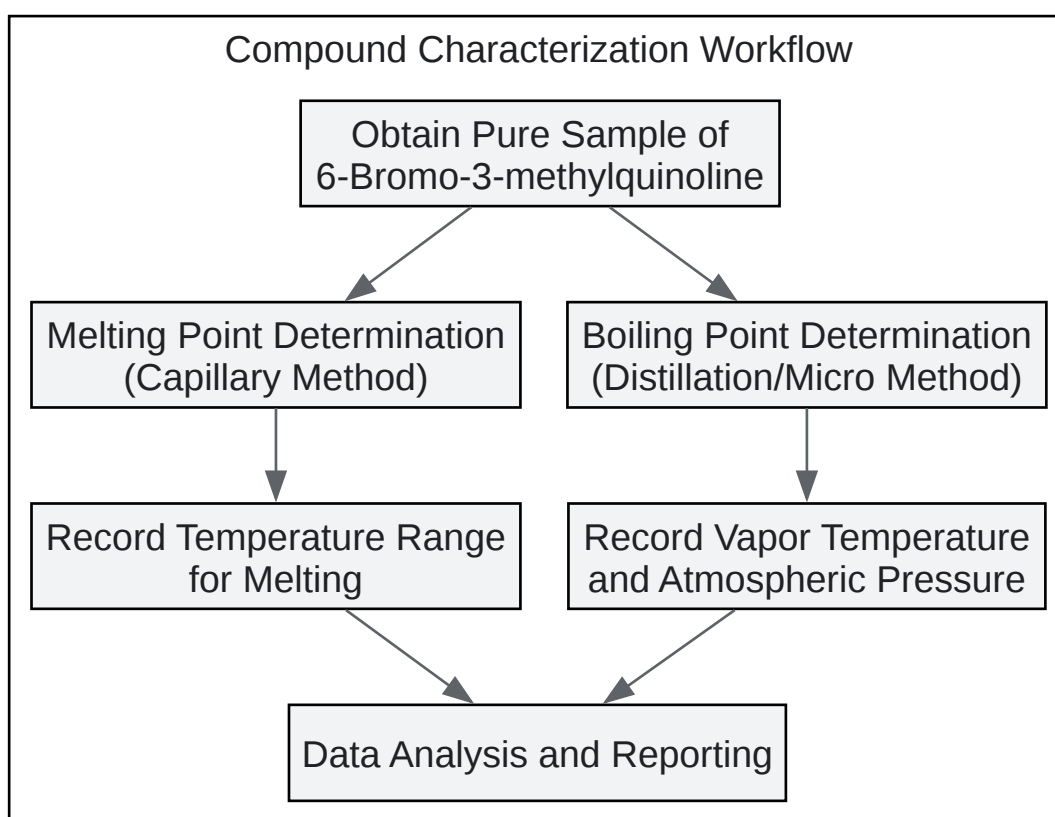
- **Sample Preparation:** A small volume of **6-Bromo-3-methylquinoline** is placed in a small test tube or a distillation flask.
- **Apparatus Setup:** The sample is heated in a distillation apparatus. The atmospheric pressure is recorded. For small sample sizes, the boiling point can be determined using a micro-

boiling point apparatus with an inverted capillary tube.

- Heating and Observation: The liquid is heated until it boils, and the temperature of the vapor is measured. This temperature, once stable, is the boiling point at the recorded pressure.

Workflow for Physical Property Determination

The logical flow for the characterization of a chemical compound's physical properties is outlined in the diagram below.



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Caption: General experimental workflow for determining melting and boiling points.

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